

# BG48 Is a Tool, Not a Chemical: Proper Disposal Procedures

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## Compound of Interest

Compound Name: BG48  
CAS No.: 1628784-53-1  
Cat. No.: B606055

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Initial research indicates a potential misunderstanding regarding the identity of "**BG48**." The product identifier "**BG48**" does not refer to a chemical substance but rather to a specific model of a construction tool: the Marshalltown 48-inch Blue Glider Fresno, a tool used for finishing concrete surfaces.<sup>[1][2][3][4][5]</sup>

Given that **BG48** is a steel hand tool, the disposal procedures are significantly different from those for chemical waste and do not involve the complexities of handling hazardous materials. The primary consideration for disposal is recycling the metal components.

## Disposal Protocol for the BG48 Tool

Proper disposal of the Marshalltown **BG48** Blue Glider should follow local regulations for solid waste and recycling. As the tool is made of blue spring steel, it is a candidate for scrap metal recycling.<sup>[1][3][4]</sup>

### Step 1: Assessment of the Tool's Condition

- **Reusable:** If the tool is still in usable condition, consider selling it, donating it to a trade school or a community tool library, or giving it to another professional.

- **Damaged or Unusable:** If the tool is broken, excessively worn, or otherwise no longer functional, proceed to the disposal steps below.

#### Step 2: Segregation for Disposal

- Separate the **BG48** tool from any other waste streams, particularly chemical or hazardous waste. Do not dispose of it in regular trash if recycling options are available.

#### Step 3: Preparation for Recycling

- **Cleaning:** Remove any concrete residue, dirt, or other contaminants from the tool. This may be required by some recycling facilities.
- **Detachment of Non-Metal Parts:** If the tool has any non-metal components (e.g., handles made of other materials that are not part of the **BG48** model itself but might be attached), separate them if possible. The **BG48** itself is primarily a steel blade.<sup>[3]</sup>

#### Step 4: Recycling or Disposal

- **Scrap Metal Recycling:** The most environmentally responsible method of disposal is to take the tool to a local scrap metal recycling facility. These facilities collect and process metals for reuse, reducing the need for new raw materials.
- **Municipal Waste Collection:** If a scrap metal recycling facility is not accessible, check with your local municipal waste authority for guidance on disposing of large metal items. Some municipalities have special collection days for metal goods or designated drop-off locations.

## Data Presentation

Since **BG48** is a physical tool, there is no quantitative data regarding chemical properties for disposal. The relevant specifications are its physical dimensions and material composition.

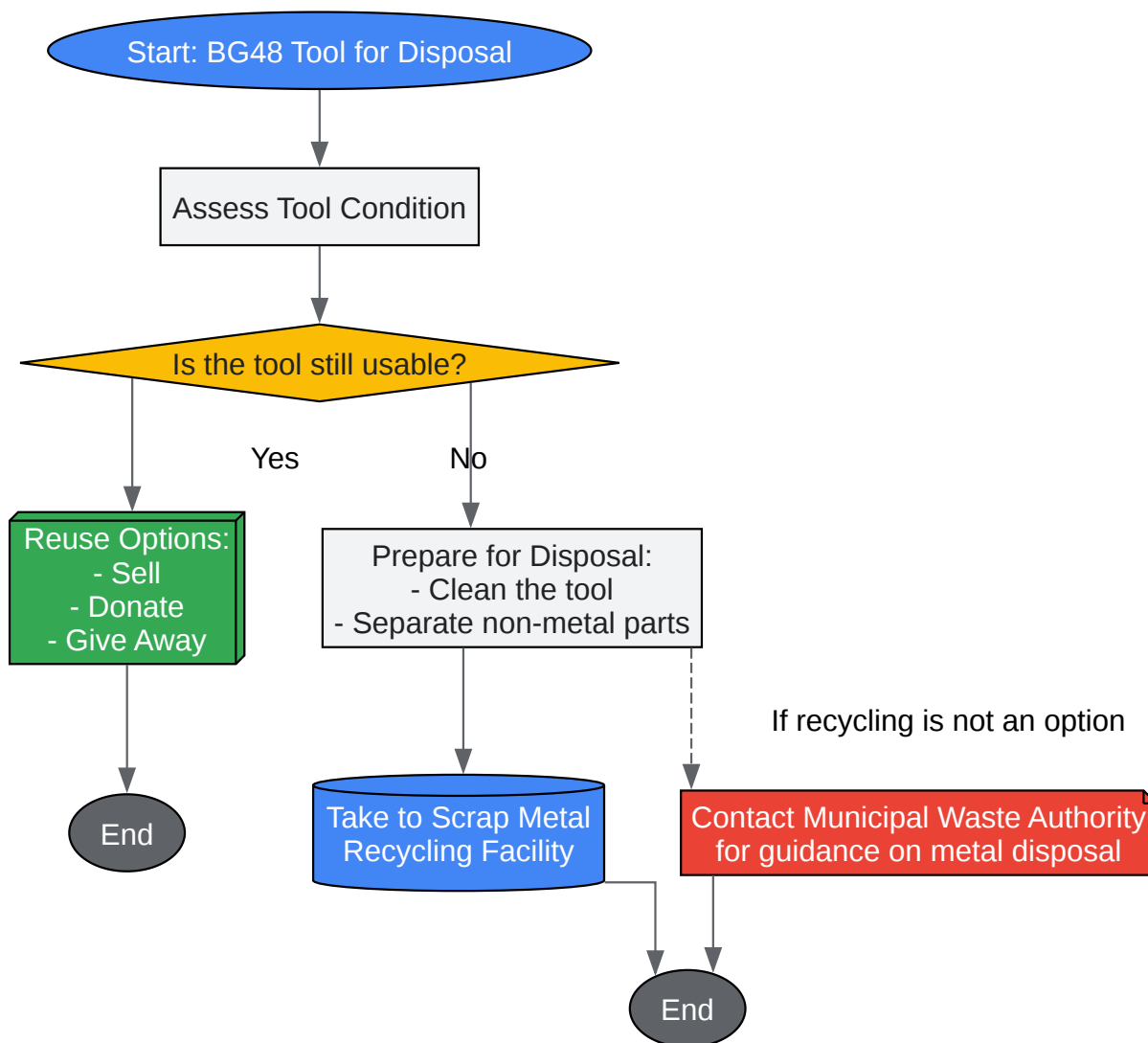
Specification	Value
Product Name	Marshalltown BG48 Blue Glider Fresno
Length	48 inches <sup>[1][2][3]</sup>
Width	12 inches or 12 3/8 inches <sup>[1][3]</sup>
Material	Blue Spring Steel <sup>[1][3][4]</sup>

## Experimental Protocols

No experimental protocols are relevant to the disposal of this tool.

## Mandatory Visualization

The following diagram illustrates the decision-making process for the proper disposal of the Marshalltown **BG48** Blue Glider.



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Caption: Logical workflow for the proper disposal of the **BG48** tool.

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## References

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- [4. northerntool.com \[northerntool.com\]](https://northerntool.com)
- [5. Premier Line Bg48 48-inch X 12-3/8-inch Blue Glider With Rounded Ends | Hills Flat Lumber \[hillsflatlumber.com\]](https://hillsflatlumber.com)
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